

# Personal protective equipment for handling 4-Chlorophenyl benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chlorophenyl benzoate

Cat. No.: B104076

[Get Quote](#)

## Essential Safety and Handling Guide for 4-Chlorophenyl benzoate

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for managing **4-Chlorophenyl benzoate** (CAS No. 2005-08-5) in a laboratory setting. Adherence to these protocols is critical for minimizing exposure risk and ensuring a safe environment.

Synonyms: Benzoic Acid 4-Chlorophenyl Ester<sup>[1]</sup>

## Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C13H9ClO2	[2][3][4][5]
Molecular Weight	232.66 g/mol	[2][4][5][6]
Physical State	Solid, white to almost white powder or crystal	[6]
Melting Point	87-90 °C	[2][6]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place. Another source suggests -20°C.	[4][6]

## Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory procedures is necessary to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for handling **4-Chlorophenyl benzoate**.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory to protect against splashes and aerosols. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Skin Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Gloves should be changed frequently and immediately if contaminated. <a href="#">[7]</a> <a href="#">[8]</a>
Lab Coat or Gown	A disposable, long-sleeved gown that closes in the back is required to prevent contamination of personal clothing. <a href="#">[7]</a>	
Respiratory Protection	N95 Respirator or Higher	A properly fit-tested N95 respirator is the minimum requirement. All work with this compound should be conducted in a certified chemical fume hood to minimize inhalation of any potential aerosols or dust. <a href="#">[7]</a> <a href="#">[8]</a>

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation:

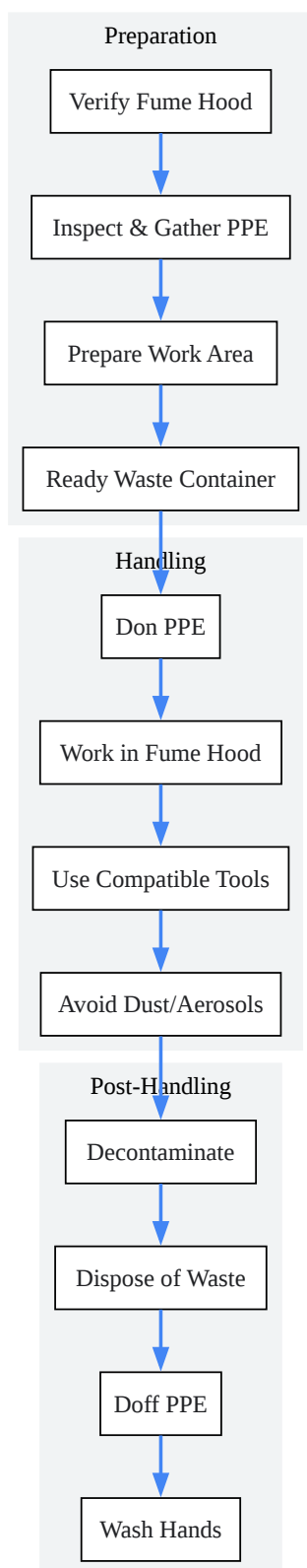
- Ensure a certified chemical fume hood is available and functioning correctly.
- Gather all necessary PPE and inspect for integrity.
- Prepare the work area by covering surfaces with absorbent, disposable liners.
- Have a designated waste container ready for contaminated materials.

## 2. Handling:

- Don the appropriate PPE in the correct sequence (gown, respirator, eye protection, inner gloves, outer gloves).
- Conduct all manipulations of **4-Chlorophenyl benzoate** within the chemical fume hood.[\[8\]](#)
- Use compatible tools such as spatulas and glassware to avoid reactions.[\[8\]](#)
- Avoid creating dust or aerosols.[\[8\]](#)

## 3. Post-Handling:

- After handling, decontaminate all surfaces and equipment. A suitable solvent like isopropanol followed by soap and water can be used for decontamination.[\[8\]](#)
- Collect all decontamination materials as hazardous waste.[\[8\]](#)
- Doff PPE in the designated area, ensuring not to cross-contaminate. The general sequence is to remove outer gloves, gown and inner gloves, shoe covers, eye protection, and finally the respirator.[\[7\]](#)
- Wash hands thoroughly with soap and water after removing all PPE.[\[7\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-Chlorophenyl benzoate**.

## First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Skin Contact	Promptly wash the contaminated skin with soap and water.[10] Remove contaminated clothing immediately.[10] If irritation persists, seek medical attention.[10]
Eye Contact	Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[11][12] Do not use eye drops unless instructed by a medical professional.[11] Seek immediate medical attention.
Inhalation	Move the exposed person to fresh air at once.[10] If breathing has stopped, perform artificial respiration.[10] Keep the person warm and at rest, and get medical attention as soon as possible.[10]
Ingestion	Get medical attention immediately.[10] Do not induce vomiting unless instructed to do so by medical personnel.[11]

## Disposal Plan

**4-Chlorophenyl benzoate** should be treated as hazardous waste due to its chlorinated organic nature.[13][14]

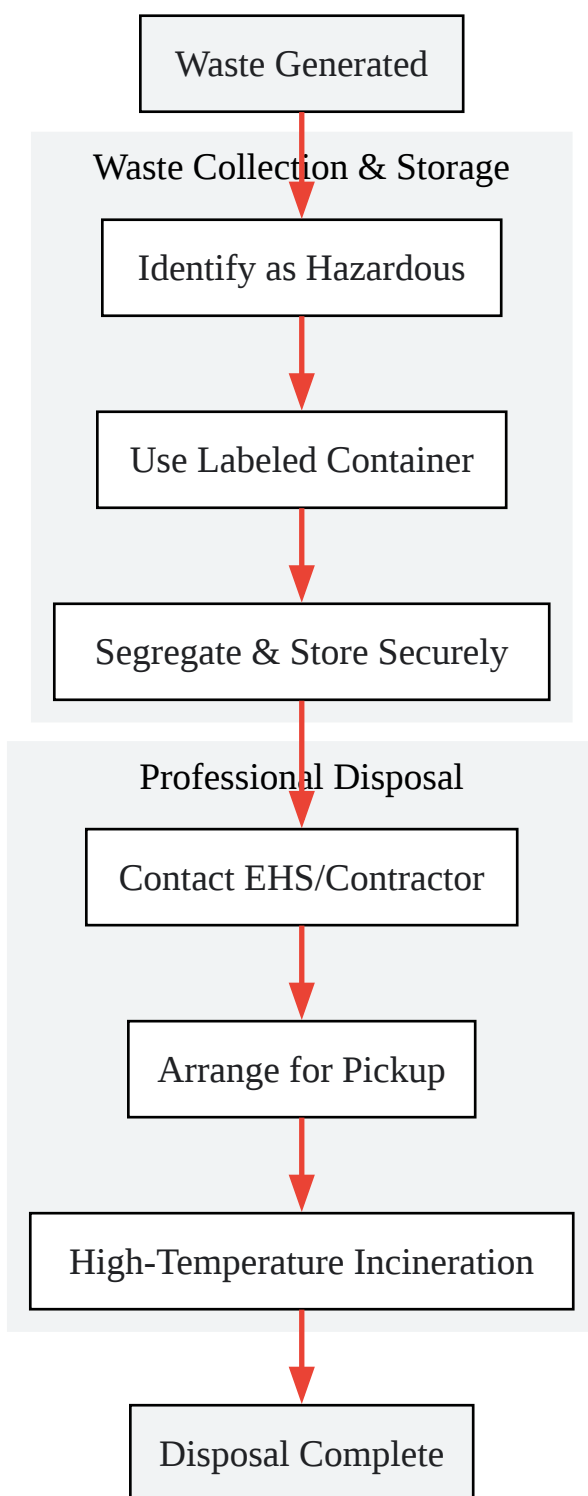
### 1. Waste Identification and Segregation:

- All unused or waste chemical, as well as any materials that have come into contact with it (e.g., gloves, absorbent pads, glassware), should be considered contaminated and disposed of as hazardous waste.[7][8][13]

- Collect waste in a designated, properly labeled hazardous waste container. The label should include "Hazardous Waste," the full chemical name, and associated hazards.[\[14\]](#)
- Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, segregated from incompatible materials.[\[13\]](#)[\[14\]](#)

## 2. Professional Disposal:

- Do not attempt to neutralize or dispose of the chemical in the general waste or down the drain.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[\[13\]](#)
- The recommended method of disposal for chlorinated organic compounds is high-temperature incineration by a licensed facility.[\[13\]](#)[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **4-Chlorophenyl benzoate** waste.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Chlorophenyl Benzoate | 2005-08-5 | TCI EUROPE N.V. [tcichemicals.com]
- 2. 2005-08-5 CAS MSDS (4-CHLOROPHENYL BENZOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. usbio.net [usbio.net]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 4-Chlorophenyl Benzoate | 2005-08-5 | TCI Deutschland GmbH [tcichemicals.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. brighthr.com [brighthr.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 11. epa.gov [epa.gov]
- 12. First Aid: Chemical Exposure | UMass Memorial Health [ummhealth.org]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chlorophenyl benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104076#personal-protective-equipment-for-handling-4-chlorophenyl-benzoate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)